

# Potential Interpretations of "Hpatt"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hpatt*

Cat. No.: *B138807*

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Based on current scientific publications, "**Hpatt**" can refer to one of the following:

- **M.Hpall Methylase:** An enzyme in the field of molecular biology, M.Hpall is a DNA methyltransferase that specifically recognizes the sequence CCGG and methylates the internal cytosine residue.[1] Its mechanism of action involves the transfer of a methyl group from S-adenosyl methionine (SAM) to the C5 position of the cytosine base.
- **4-amino-5-heptyl-1,2,4-triazole-3-thione (HpATT):** This is a chemical compound that has been investigated for its chemical reactivity and potential application as a corrosion inhibitor, particularly for copper and its alloys.[2][3][4] Its mechanism is thought to involve chemisorption onto the metal surface through its sulfur and nitrogen atoms, forming a protective layer.
- **Human Pattern (hPatt):** In the context of genomics and developmental biology, "**hPatt**" has been used as an abbreviation for "human pattern" to describe specific gene expression profiles observed during the development of the human retina.[5] The "mechanism" here would refer to the complex regulatory networks and signaling pathways that establish these expression patterns.
- **High-Performance ATP Analog (Hpatt):** This term has been used to describe high-affinity analogs of ATP (adenosine triphosphate). These molecules are designed to be potent ligands for ATP-binding proteins, allowing for more detailed study of their function, such as the gating mechanisms of ion channels.[6]

## Clarification Required to Proceed

Given the diverse nature of these entities, a detailed technical guide on the "mechanism of action of **Hpatt**" cannot be accurately generated without further specification. The cellular targets, signaling pathways, experimental protocols, and relevant quantitative data are entirely different for a DNA methylase, a corrosion inhibitor, a gene expression pattern, and a nucleotide analog.

To proceed with your request, please specify which "**Hpatt**" you are interested in. For example, you could clarify by providing:

- The full name of the compound or protein.
- The scientific field or context (e.g., molecular biology, materials science, developmental biology).
- A publication or reference where you encountered the term.

Upon receiving this clarification, a comprehensive and accurate technical guide will be generated, adhering to all the specified requirements for data presentation, experimental protocols, and visualizations.

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## References

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- 6. High affinity ATP/ADP analogues as new tools for studying CFTR gating - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Potential Interpretations of "Hpatt"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138807#mechanism-of-action-of-hpatt\]](https://www.benchchem.com/product/b138807#mechanism-of-action-of-hpatt)

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